

Essential Safety and Handling Guidance for CB-64D

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Compound of Interest

Compound Name: CB-64D

Cat. No.: B1211454

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for handling the chemical compound **CB-64D**. Due to the absence of a publicly available, comprehensive Safety Data Sheet (SDS) for this specific compound, this guidance is based on general laboratory safety principles for handling novel chemical entities of similar structure. It is imperative that a risk assessment be conducted by qualified personnel before any handling of **CB-64D**.

Chemical Identification

Identifier	Value
Chemical Name	(+)-1R,5R-(E)-8-Benzylidene-5-(3-hydroxyphenyl)-2-methylmorphan-7-one
Synonyms	CB 64D, CB64D, ChEMBL2008486, 754350
CAS Number	157752-20-0
Molecular Formula	C22H23NO2.HCl

Personal Protective Equipment (PPE)

As a precautionary measure, the following personal protective equipment should be considered the minimum requirement when handling **CB-64D**.

PPE Category	Recommended Specifications
Hand Protection	Nitrile gloves (ensure compatibility with the solvent used to dissolve CB-64D).
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If aerosolization is possible or if handling large quantities, a properly fitted respirator (e.g., N95 or higher) may be necessary.

Operational Plan: Handling and Storage

Handling:

- Engineering Controls: Handle **CB-64D** in a chemical fume hood to minimize inhalation exposure.
- Procedural Controls:
 - Before use, ensure all necessary PPE is donned correctly.
 - Avoid direct contact with skin and eyes.
 - Prevent the formation of dusts or aerosols. If working with a solid form, use appropriate tools to handle the material.
 - If creating solutions, add the solid to the solvent slowly.
 - After handling, wash hands thoroughly with soap and water.

Storage:

- Store in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials (strong oxidizing agents should be avoided as a general precaution).

Disposal Plan

All waste containing **CB-64D** should be treated as hazardous chemical waste.

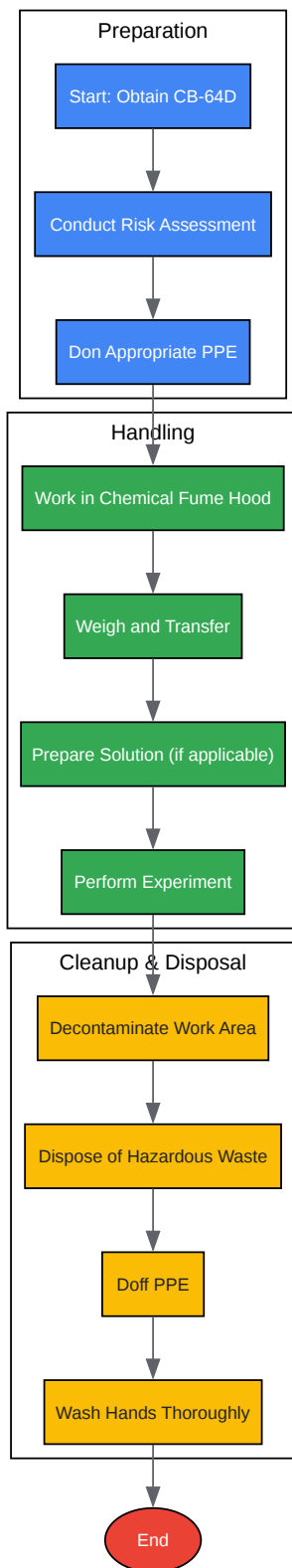
- **Waste Collection:** Collect all solid waste and contaminated materials (e.g., gloves, weighing paper) in a designated, sealed, and labeled hazardous waste container.
- **Liquid Waste:** Collect any solutions of **CB-64D** in a separate, sealed, and labeled hazardous waste container.
- **Disposal:** Dispose of all waste in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

Emergency Procedures

- **Skin Contact:** Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **CB-64D**, from preparation to disposal.



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Safe Handling Workflow for **CB-64D**

Disclaimer: This information is provided as a general guide and is not a substitute for a formal risk assessment. All laboratory personnel must be trained in proper chemical handling techniques and be familiar with the specific hazards of the materials they are working with. Always consult with your institution's EHS department for guidance.

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